

An In-depth Technical Guide to Morpholineborane: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Morpholineborane

CAS No.: 4856-95-5

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For Researchers, Scientists, and Drug Development Professionals

Morpholineborane ($C_4H_{10}BNO$) is a stable and versatile amine-borane complex that serves as a valuable reducing agent in organic synthesis. Its ease of handling, high reactivity, and selectivity make it an attractive reagent in various chemical transformations, particularly in the context of drug discovery and development. This technical guide provides a comprehensive overview of the physical and chemical properties of morpholine borane, detailed experimental protocols, and insights into its applications.

Core Physical and Chemical Properties

Morpholineborane is a white crystalline solid at room temperature. It is more stable to air and moisture compared to other borane complexes like borane-tetrahydrofuran (BH_3 -THF), making it a more convenient reagent for laboratory and industrial use.^[1]

Physical Properties

A summary of the key physical properties of **morpholineborane** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₄ H ₁₀ BNO
Molecular Weight	100.96 g/mol
Appearance	White crystalline powder
Melting Point	97-99 °C
Boiling Point	128.9 °C at 760 mmHg
Flash Point	105 °C
Bulk Density	500-800 g/L[2]

Solubility

Morpholineborane exhibits good solubility in a range of common organic solvents. While extensive quantitative data is not readily available in the literature, its qualitative solubility is well-established. It is known to be soluble in water, where it slowly hydrolyzes, as well as in various organic solvents.[1]

Solvent	Solubility
Water	75.3 g/L at 18 °C[2]
Tetrahydrofuran (THF)	Soluble
Methanol	Soluble
Ethanol	Soluble
Dichloromethane	Soluble

Spectroscopic Data

The structural identity and purity of **morpholineborane** can be confirmed using various spectroscopic techniques.

¹H and ¹³C NMR Spectroscopy

The nuclear magnetic resonance (NMR) spectra of **morpholineborane** provide characteristic signals for the morpholine ring protons and carbons.

¹H NMR: The proton NMR spectrum typically shows two multiplets corresponding to the axial and equatorial protons of the methylene groups adjacent to the oxygen and nitrogen atoms of the morpholine ring.

¹³C NMR: The carbon NMR spectrum will display signals for the two distinct methylene carbons of the morpholine ring.

Infrared (IR) Spectroscopy

The infrared spectrum of **morpholineborane** exhibits characteristic absorption bands corresponding to the B-H and N-H stretching and bending vibrations, as well as vibrations associated with the morpholine ring. The NIST Chemistry WebBook provides a reference IR spectrum for morpholine borane.[3]

Chemical Reactivity and Stability

Morpholineborane is primarily utilized as a reducing agent. Its reactivity can be tuned by the reaction conditions, particularly the pH.

Reductions

Morpholineborane is effective in the reduction of aldehydes and ketones to their corresponding primary and secondary alcohols.[4] The reaction mechanism involves the transfer of a hydride ion (H⁻) from the borane moiety to the electrophilic carbonyl carbon. The rate of reduction can be enhanced by an increase in acidity.[5]

Stability and Handling

Morpholineborane is a flammable solid and should be handled with care.[6] It is sensitive to moisture and strong oxidizing agents.[6] For storage, it should be kept in a tightly sealed

container in a cool, dry, and well-ventilated area, away from sources of ignition.^[6]

Experimental Protocols

Synthesis of Morpholineborane

A common method for the synthesis of amine-borane complexes involves the reaction of an amine with a borane source, such as borane dimethyl sulfide complex or by generating diborane in situ from sodium borohydride.

Protocol: Synthesis of **Morpholineborane**

Materials:

- Morpholine
- Sodium borohydride (NaBH_4)
- Iodine (I_2) or Boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$)
- Anhydrous tetrahydrofuran (THF)
- Magnetic stirrer
- Round-bottom flask
- Dropping funnel
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and a dropping funnel under an inert atmosphere, dissolve morpholine in anhydrous THF.
- Cool the solution to 0 °C using an ice bath.
- In a separate flask, prepare a solution of the borane source. For example, a solution of borane can be generated by the dropwise addition of a solution of iodine in THF to a stirred

suspension of sodium borohydride in THF at 0 °C.

- Slowly add the borane solution from the dropping funnel to the cooled morpholine solution with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- The reaction mixture can be filtered to remove any inorganic salts.
- The solvent is then removed under reduced pressure to yield crude **morpholineborane**.
- The product can be purified by recrystallization from a suitable solvent system, such as THF/hexane.
- Characterize the final product by NMR and IR spectroscopy and determine the melting point to confirm its identity and purity.

Application in Reductive Amination

Reductive amination is a powerful method for the formation of carbon-nitrogen bonds and is widely used in the synthesis of pharmaceuticals. **Morpholineborane** can be used as the reducing agent in this one-pot reaction.

Protocol: General Procedure for Reductive Amination

Materials:

- Aldehyde or Ketone
- Primary or Secondary Amine
- **Morpholineborane**
- Anhydrous solvent (e.g., Methanol, Dichloromethane)
- Magnetic stirrer
- Round-bottom flask

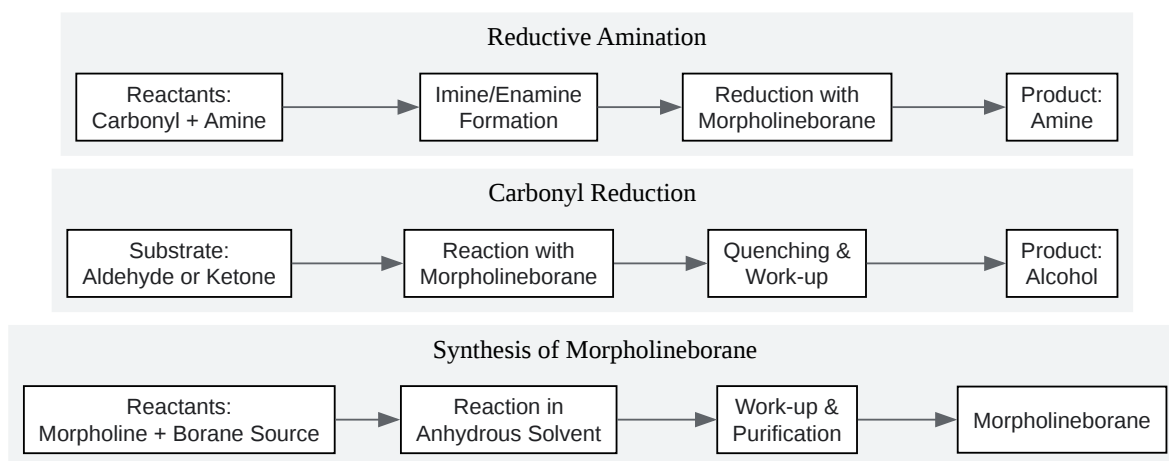
Procedure:

- In a round-bottom flask, dissolve the aldehyde or ketone and the amine in the anhydrous solvent.
- Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the intermediate imine or enamine.
- Add **morpholineborane** to the reaction mixture in one portion.
- Continue stirring at room temperature and monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, the reaction is quenched by the addition of a dilute acid (e.g., 1 M HCl).
- The product is then extracted with an organic solvent, and the organic layer is washed, dried, and concentrated to yield the desired amine.
- Purification can be achieved by column chromatography or recrystallization.

Applications in Drug Development

The morpholine moiety is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs.^[7] While specific examples detailing the use of **morpholineborane** in the total synthesis of complex drug molecules are not extensively documented in readily available literature, its utility as a reducing agent for carbonyl groups and in reductive amination makes it a highly relevant tool for the synthesis of morpholine-containing drug candidates.

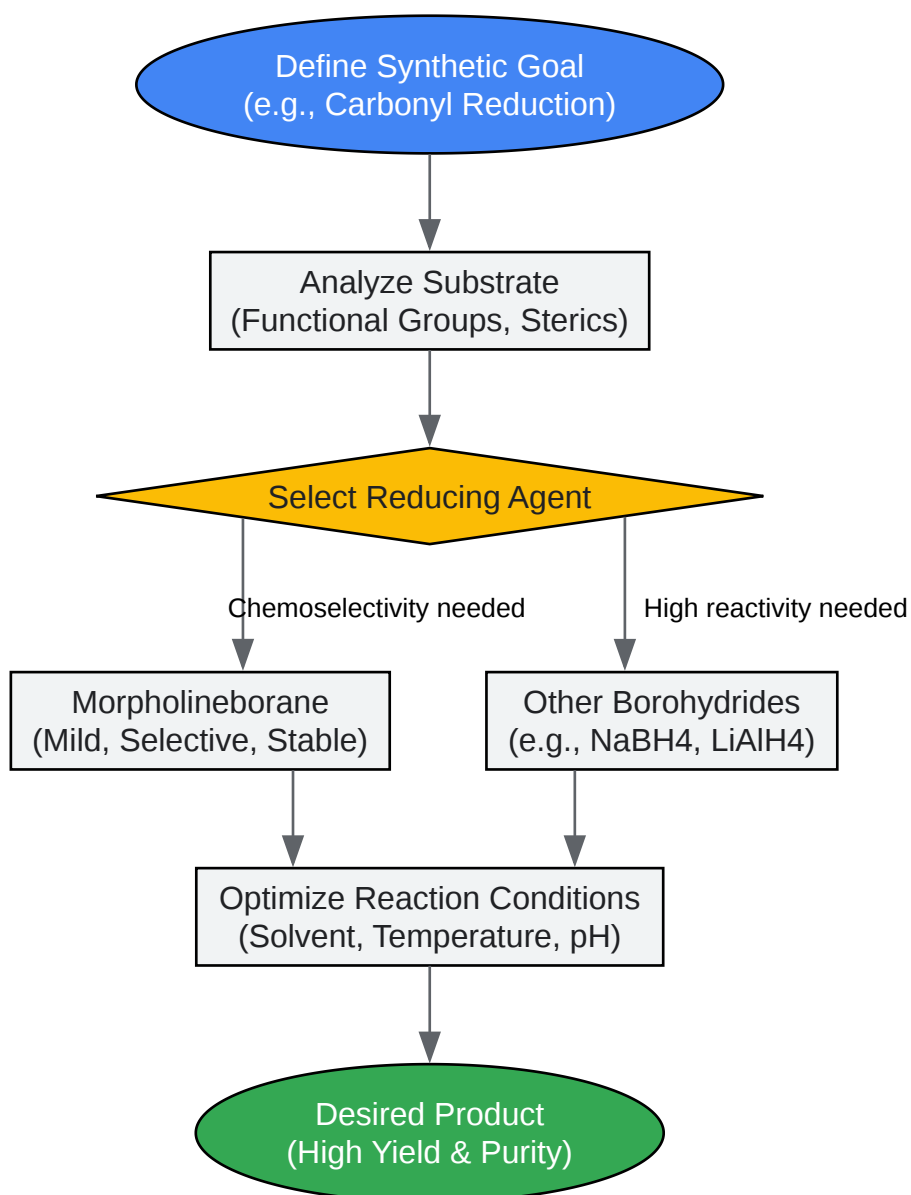
The general experimental workflows for key reactions involving **morpholineborane** are depicted in the following diagrams.



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General experimental workflows.

The logical relationship in selecting a reducing agent for a specific transformation is crucial for a successful synthesis.



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Decision-making for reagent selection.

Due to the absence of specific signaling pathway information directly involving **morpholineborane**, a diagram for this is not provided.

Conclusion

Morpholineborane is a valuable and practical reagent for researchers, scientists, and drug development professionals. Its favorable physical and chemical properties, including its stability and solubility, make it a convenient alternative to other borane sources. The detailed protocols

and compiled data in this guide are intended to facilitate its effective and safe use in the synthesis of valuable chemical entities. Further research into its quantitative solubility in a wider range of solvents and its application in the synthesis of complex, biologically active molecules will undoubtedly expand its utility in the field of organic chemistry and drug discovery.

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